

Physicochemical characteristics of 1,2-propanediol diacetate

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Compound of Interest

Compound Name: *Propylene glycol diacetate*

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An In-depth Technical Guide to the Physicochemical Characteristics of 1,2-Propanediol Diacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,2-Propanediol diacetate (CAS No. 623-84-7), also known as **propylene glycol diacetate**, is a diester of propylene glycol and acetic acid.^{[1][2]} It is a clear, colorless liquid with a mild, fruity odor.^{[3][4]} This versatile organic compound serves a critical role as a solvent, plasticizer, and coalescing agent in a multitude of industries, including pharmaceuticals, coatings, printing inks, and cosmetics.^{[4][5]} In the pharmaceutical sector, it is particularly valued as a solvent and carrier for active pharmaceutical ingredients (APIs) in oral, topical, and injectable formulations, enhancing the stability and bioavailability of drug products. This guide provides a comprehensive overview of the core physicochemical characteristics of 1,2-propanediol diacetate, offering a foundational resource for formulation scientists and researchers.

Molecular Structure and Identification

Understanding the molecular structure is fundamental to comprehending the behavior and reactivity of 1,2-propanediol diacetate. It consists of a propane backbone with two acetate groups ester-linked at the 1 and 2 positions.

Caption: 2D representation of the 1,2-propanediol diacetate molecule.

Table 1: Chemical Identification

Identifier	Value	Reference(s)
IUPAC Name	2-acetoxypropyl acetate	[6]
Synonyms	Propylene glycol diacetate, 1,2-Diacetoxypropane, PGDA	[2] [6]
CAS Number	623-84-7	[1] [7]
EC Number	210-817-6	[6]
Molecular Formula	C ₇ H ₁₂ O ₄	[1] [7]
Molecular Weight	160.17 g/mol	[1] [7] [8]
InChI Key	MLHOXUWWKVQEJB- UHFFFAOYSA-N	[9]

| SMILES | CC(COC(C)=O)OC(C)=O |[\[9\]](#) |

Physicochemical Properties

The utility of 1,2-propanediol diacetate in various applications is dictated by its specific physical and chemical properties. These values are critical for process design, formulation development, and safety assessments.

Table 2: Core Physicochemical Data

Property	Value	Conditions	Reference(s)
Appearance	Clear, colorless liquid	Ambient	[3][4]
Odor	Fruity, acetic	Ambient	[3][10]
Melting Point	-31 °C	1 atm	[1][3][8]
Boiling Point	185 - 191 °C	1 atm / 1013 hPa	[1][3][8]
Density	1.05 - 1.06 g/cm³	20 °C	[1][3]
Refractive Index	1.413 - 1.417	20 °C	[1][8][11]
Vapor Pressure	<1 hPa	20 °C	[10][12]
Flash Point	87 °C	Closed Cup	[1]
Autoignition Temp.	431 °C	-	[6]
Viscosity	2.86 mm²/s	20 °C	[6][8]

| Explosive Limits| 2.8 - 12.7 % (v/v) | - |[10] |

Solubility Profile

The solubility of 1,2-propanediol diacetate is a key determinant of its function as a solvent. It is characterized by its miscibility with many organic solvents and slight solubility in water.

- Water Solubility: Reported values range from 76 g/L to 100 g/L at 20-25 °C.[3][10][13] This moderate aqueous solubility allows for its use in certain aqueous-based formulations.
- Organic Solvents: It is soluble in alcohols, ethers, and other common organic solvents.[6][13] This broad compatibility makes it an excellent choice for dissolving a wide range of APIs and other excipients.

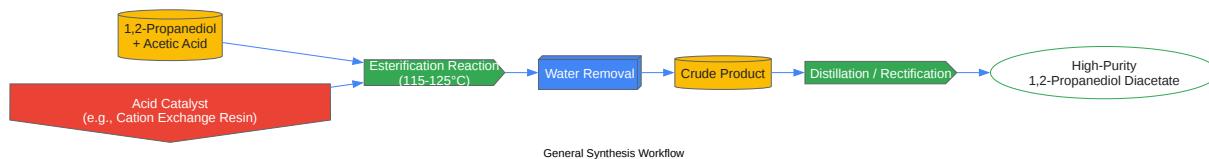
Stability and Reactivity

1,2-Propanediol diacetate is generally stable under standard storage and handling conditions. [3][14] However, certain conditions and materials should be avoided to maintain its integrity.

- **Conditions to Avoid:** Exposure to excessive heat, open flames, and ignition sources should be avoided.
- **Incompatible Materials:** It can react with strong acids, strong bases, and strong oxidizing agents.
- **Hazardous Decomposition:** Upon thermal decomposition, it may produce carbon monoxide, carbon dioxide, and irritating fumes.^[6] Under intense heating, it can form explosive mixtures with air.

Synthesis and Manufacturing

1,2-Propanediol diacetate is commercially synthesized primarily through the esterification of 1,2-propanediol (propylene glycol) with acetic acid or via the insertion of propylene oxide into acetic anhydride.^[15]



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Caption: Simplified workflow for the synthesis of 1,2-propanediol diacetate.

One common method involves the esterification of propylene glycol methyl ether and acetic acid in the presence of a metal ion-modified acidic cation exchange resin catalyst.^{[15][16]} The reaction is typically carried out at elevated temperatures (e.g., 115-125 °C), followed by distillation of the crude product to achieve high purity.^[16]

Analytical Methodologies and Protocols

The characterization and quality control of 1,2-propanediol diacetate rely on standardized analytical techniques.

Purity Assessment by Gas Chromatography (GC)

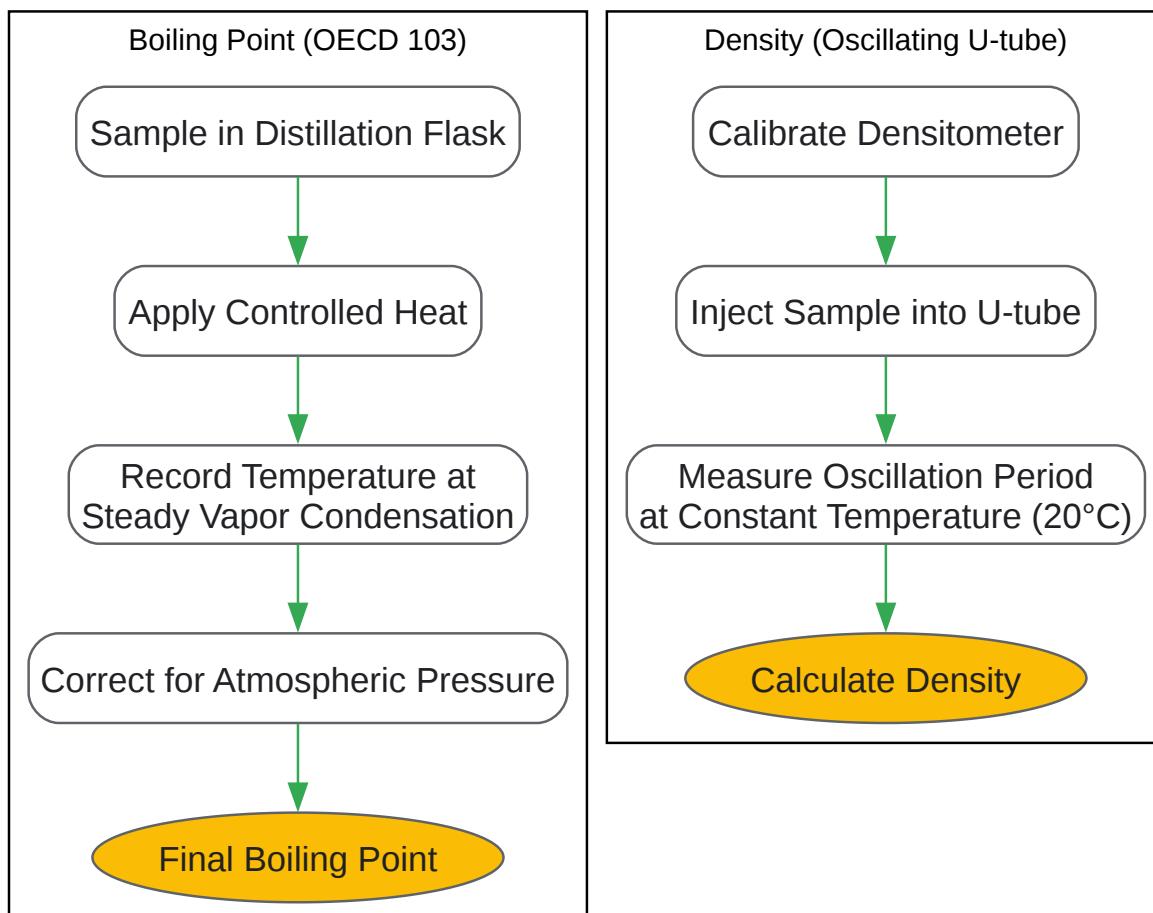
Gas chromatography is the primary method for determining the assay and impurity profile of 1,2-propanediol diacetate.

Protocol: Gas Chromatography (GC-FID)

- System Preparation:
 - Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).
 - Column: A suitable capillary column, such as one with a polyethylene glycol stationary phase.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
 - Temperatures: Set injector and detector temperatures (e.g., 250 °C).
 - Oven Program: Implement a temperature gradient suitable for separating the analyte from potential impurities and residual solvents (e.g., start at 50 °C, ramp to 220 °C).
- Sample and Standard Preparation:
 - Prepare a standard solution of high-purity 1,2-propanediol diacetate in a suitable solvent (e.g., methanol or acetone) at a known concentration.
 - Prepare the sample solution by diluting the test material in the same solvent to a similar concentration.
- Injection and Analysis:
 - Inject a fixed volume (e.g., 1 µL) of the standard and sample solutions into the GC system.
 - Record the chromatograms.
- Data Interpretation:

- Identify the peak corresponding to 1,2-propanediol diacetate based on the retention time of the standard.
- Calculate the assay (purity) by comparing the peak area of the analyte in the sample to that of the standard, or by area percent normalization (Assay \geq 99.0%).
- Identify and quantify impurities against known reference standards or as a percentage of the total area.

Determination of Physical Properties



Workflow for Key Property Determination

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Caption: Standard workflows for determining boiling point and density.

Protocol: Boiling Point Determination (OECD Guideline 103)

- Apparatus: Use a standard distillation apparatus with a heating mantle, distillation flask, condenser, and calibrated thermometer.
- Procedure: Place the sample in the flask with boiling chips. Heat the flask gently.
- Measurement: Record the temperature when the liquid and vapor are in equilibrium and vapor is steadily condensing on the thermometer bulb. This is the boiling point.
- Correction: Correct the observed boiling point to standard pressure (1013 hPa) if the measurement was made at a different atmospheric pressure.

Applications in Research and Drug Development

The favorable physicochemical and toxicological profile of 1,2-propanediol diacetate makes it a valuable excipient in the pharmaceutical industry.[\[4\]](#)

- Solvent and Co-Solvent: Its ability to dissolve poorly water-soluble APIs is its primary application. It is used in oral solutions, soft gelatin capsules, and injectable formulations.
- Carrier: It acts as a carrier for active ingredients in topical and transdermal delivery systems, such as creams and ointments.
- Plasticizer: In the manufacturing of plastics and polymers, it can be used to increase flexibility and durability.[\[4\]](#)
- Flavoring Agent: In the food industry, it is employed as a flavoring agent and fragrance.

Safety and Handling

1,2-Propanediol diacetate has a low acute toxicity profile, with a high oral LD50 in rats (13530 mg/kg).[\[10\]](#) However, standard laboratory safety precautions should be observed.

- Handling: Use in a well-ventilated area.[\[3\]](#) Wear appropriate personal protective equipment (PPE), including protective gloves and safety glasses.[\[3\]](#)

- Storage: Store in a cool, well-ventilated place away from heat and ignition sources.[\[3\]](#) Keep containers tightly closed. Store away from incompatible materials like strong oxidizers, acids, and bases.
- Environmental Impact: The substance is considered readily biodegradable and is not expected to cause long-term adverse effects in the environment.[\[17\]](#)

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